

5-Benzyloxy-1-pentanol CAS number 4541-15-5 properties

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Compound of Interest

Compound Name: 5-Benzyloxy-1-pentanol

Cat. No.: B042146

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An In-depth Technical Guide to **5-Benzyloxy-1-pentanol** (CAS Number: 4541-15-5)

This technical guide provides a comprehensive overview of the physicochemical properties, spectroscopic data, synthesis, and applications of **5-Benzyloxy-1-pentanol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Physicochemical Properties

5-Benzyloxy-1-pentanol is an organic compound featuring a pentanol backbone with a benzyloxy group at the C-5 position.^[1] It typically presents as a colorless to pale yellow liquid.^[1] Due to the hydrophobic nature of the benzyl group, its solubility in water is limited, though it is soluble in organic solvents.^{[1][2]} The presence of a terminal hydroxyl group allows it to act as a hydrogen bond donor, influencing its reactivity.^[1]

Table 1: Physicochemical Properties of **5-Benzyloxy-1-pentanol**

Property	Value	Reference
CAS Number	4541-15-5	[3][4][5]
Molecular Formula	C ₁₂ H ₁₈ O ₂	[1][3][5][6]
Molecular Weight	194.27 g/mol	[3][5][6][7]
Boiling Point	140 °C @ 0.4 mmHg	[3][4][8][9]
Density	1.008 g/mL at 25 °C	[3][4][8][9]
Refractive Index (n _{20/D})	1.505	[3][4][8]
Flash Point	113 °C (235.4 °F) - closed cup	[3][9]
Water Solubility	1729 mg/L at 25 °C (estimated)	[2]
Appearance	Colorless to pale yellow liquid	[1]

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **5-Benzyloxy-1-pentanol**.

Table 2: Spectroscopic Data for **5-Benzyloxy-1-pentanol**

Spectrum Type	Data	Reference
¹ H NMR (200 MHz, CDCl ₃)	δ (ppm): 1.47-1.70 (m, 6H), 3.47 (t, J = 6.3 Hz, 2H), 3.62 (t, J = 6.1 Hz, 2H), 4.49 (s, 2H), 7.31 (s, 5H)	[4]
¹³ C NMR (50 MHz, CDCl ₃)	δ (ppm): 22.3, 29.3, 32.3, 62.2, 70.2, 72.8, 127.5, 128.2, 138.3	[4]
Infrared (IR) (CHCl ₃)	ν _{max} (cm ⁻¹): 3332, 3064, 2938, 2865, 1453, 1388, 1316, 1278, 1177, 1116, 1072, 1028, 714, 700	[4]
High-Resolution Mass Spectrometry (HRMS-ESI)	Calculated for [C ₁₂ H ₁₈ O ₂ + H] ⁺ (M+H): 195.1385, Found: 195.1390	[4]
GC-MS	Top m/z peaks at 91 and 107	[7]

Experimental Protocols

Synthesis of 5-Benzyloxy-1-pentanol from 1,5-Pentanediol

A common and high-yielding synthesis involves the Williamson ether synthesis.[4]

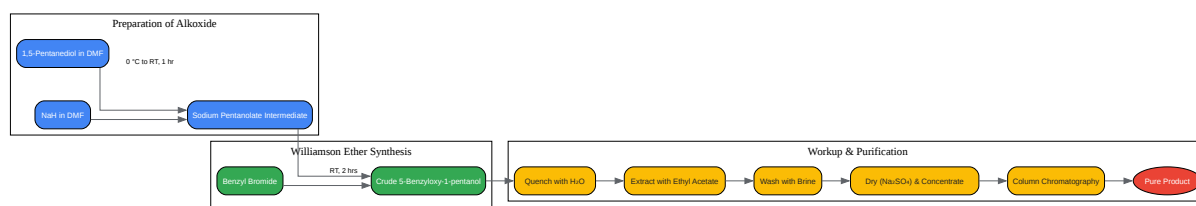
Reagents and Materials:

- 1,5-Pentanediol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous N,N-Dimethylformamide (DMF)
- Benzyl bromide
- Ethyl acetate

- Petroleum ether
- Saturated brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- A suspension of 60% sodium hydride (2.30 g, 57.69 mmol) in anhydrous DMF (150 mL) is prepared in a flask and cooled to 0 °C with stirring.[4]
- A solution of 1,5-pentanediol (5.0 g, 48.07 mmol) in anhydrous DMF is added dropwise to the NaH suspension over 15 minutes at 0 °C.[4]
- The reaction mixture is then stirred at room temperature for 1 hour.[4]
- Benzyl bromide (5.75 mL, 48.07 mmol) is added slowly over 15 minutes, and the mixture is stirred at room temperature for an additional 2 hours.[4]
- Upon completion, the reaction is quenched by the addition of ice-cold water.[4]
- The crude product is extracted with ethyl acetate (2 x 30 mL).[4]
- The combined organic layers are washed three times with saturated brine, dried over anhydrous Na_2SO_4 , and concentrated under reduced pressure.[4]
- The resulting residue is purified by silica gel column chromatography using a mixture of petroleum ether and ethyl acetate (7:3, v/v) as the eluent to yield **5-benzyloxy-1-pentanol** as a colorless oily liquid (Yield: 89%).[4]



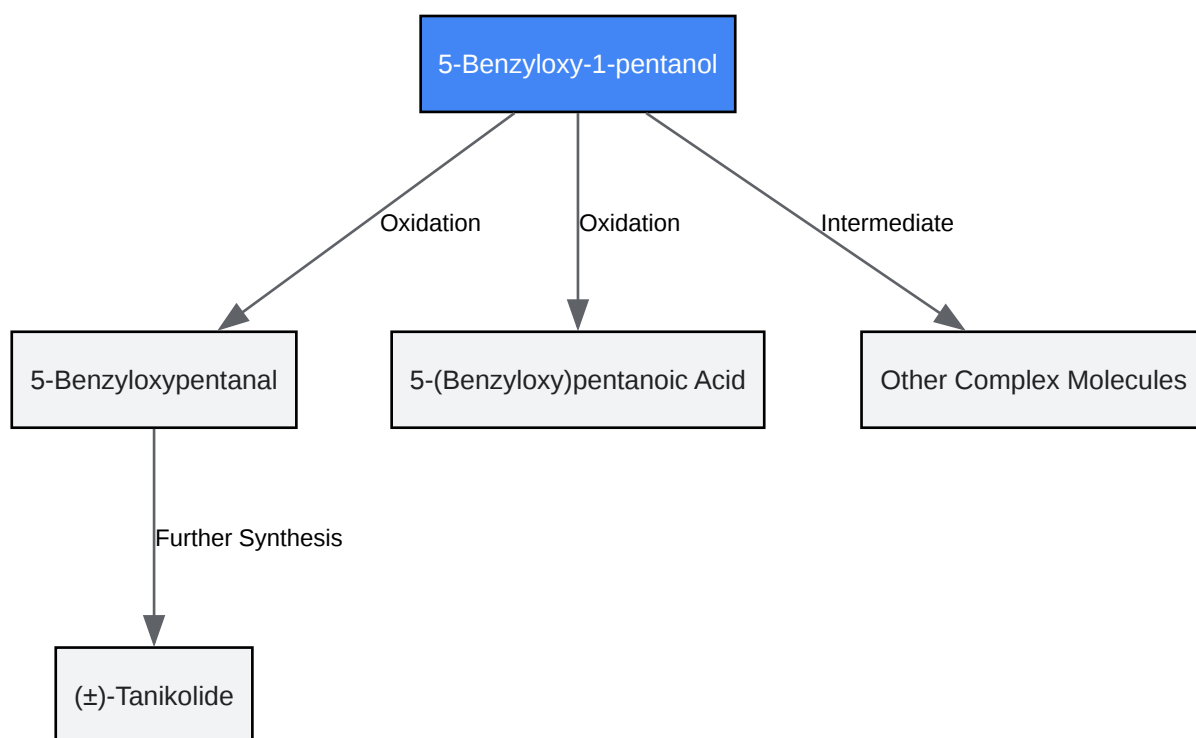
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Diagram 1: Synthesis workflow for **5-Benzyloxy-1-pentanol**.

Applications in Chemical Synthesis

5-Benzyloxy-1-pentanol serves as a versatile intermediate in organic synthesis, particularly for the introduction of a five-carbon chain with a protected hydroxyl group.

- **Precursor for Bioactive Molecules:** It is a documented starting material for the synthesis of (±)-tanikolide, a naturally occurring lactone.^[4]
- **Intermediate for Functional Group Transformation:** The terminal alcohol can be oxidized to the corresponding aldehyde, 5-benzyloxypentanal, or further to 5-(benzyloxy)pentanoic acid, providing access to a range of functionalized building blocks.^{[4][10]}
- **Use in Protecting Group Strategies:** The benzyl ether serves as a robust protecting group for one of the hydroxyls in 1,5-pentanediol, allowing for selective reaction at the free alcohol. This protecting group can be removed under various conditions, such as hydrogenolysis.



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Diagram 2: Role as a synthetic intermediate.

Safety and Handling

Proper safety precautions are essential when handling **5-Benzyloxy-1-pentanol**.

Table 3: Hazard and Safety Information

Category	Information	Reference
Signal Word	Warning	[3] [7] [11]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[3] [7] [11]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3] [6] [11]
Personal Protective Equipment (PPE)	Eyeshields, chemical-resistant gloves, and a suitable respirator (e.g., type ABEK (EN14387) filter) are recommended.	[3]
Storage	Store in a cool, well-ventilated place. Keep the container tightly closed. Store away from incompatible materials such as strong oxidizing agents.	[6] [9] [11] [12]
Stability	Stable under recommended storage conditions. Hazardous decomposition products include carbon oxides.	[9]

Conclusion

5-Benzyloxy-1-pentanol is a valuable chemical intermediate with well-defined properties and established synthetic protocols. Its utility in the synthesis of complex molecules makes it a relevant compound for professionals in drug discovery and organic synthesis. The data presented in this guide, from physicochemical properties to detailed experimental procedures and safety information, provides a solid foundation for its effective and safe use in a laboratory setting.

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